

# An In-depth Technical Guide to Triisononanoïn: Chemical Structure and Properties Analysis

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## Compound of Interest

Compound Name: *Triisononanoïn*

Cat. No.: *B1632803*

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## Abstract

**Triisononanoïn**, a triester of glycerin and isononanoic acid, is a versatile synthetic emollient and viscosity-controlling agent with widespread applications in the cosmetic and personal care industries. This technical guide provides a comprehensive analysis of its chemical structure, physicochemical properties, synthesis, and analytical characterization. Detailed experimental methodologies are presented to facilitate further research and application in various scientific and industrial settings.

## Chemical Identity and Structure

**Triisononanoïn** is the triester formed from the esterification of one molecule of glycerin with three molecules of isononanoic acid. Isononanoic acid is a branched-chain nine-carbon fatty acid, with the most common isomer being 3,5,5-trimethylhexanoic acid.

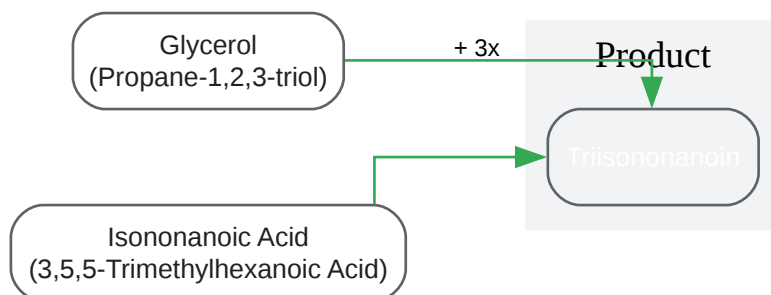
Molecular Formula:  $C_{30}H_{56}O_6$ [\[1\]](#)

IUPAC Name: 2,3-bis(3,5,5-trimethylhexanoyloxy)propyl 3,5,5-trimethylhexanoate[\[1\]](#)

CAS Numbers: 56554-53-1, 206354-95-2[\[1\]](#)[\[2\]](#)

Synonyms: Glyceryl triisononanoate, Propane-1,2,3-triyl 3,5,5-trimethylhexanoate[\[1\]](#)[\[2\]](#)

To visualize the chemical structure and the synthetic relationship, the following diagram is provided:



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**Figure 1:** Synthesis of **Triisononanoin** from Glycerol and Isononanoic Acid.

## Physicochemical Properties

A summary of the key physicochemical properties of **Triisononanoin** is presented in Table 1. This data is essential for formulation development, safety assessment, and understanding its behavior in various systems.

Property	Value	Reference
Molecular Weight	512.77 g/mol	[1]
Appearance	Clear, odorless liquid	
Boiling Point	516.00 to 517.00 °C @ 760.00 mm Hg (est.)	
Melting Point	Not available	
Density	~0.95 g/cm <sup>3</sup> (estimated)	
Solubility	Insoluble in water; Soluble in alcohol	
logP (octanol/water)	8.9 (estimated)	[1]

## Synthesis of Triisononanoin

**Triisononanoic acid** is synthesized via the Fischer-Speier esterification of glycerol with isononanoic acid.<sup>[3]</sup> This reaction is typically catalyzed by a strong acid and involves the removal of water to drive the equilibrium towards the formation of the triester.

## General Experimental Protocol: Fischer-Speier Esterification

The following protocol outlines a general procedure for the synthesis of **Triisononanoic acid**. Researchers should optimize the reaction conditions based on their specific laboratory setup and desired product purity.

### Materials:

- Glycerol (1.0 molar equivalent)
- Isononanoic acid (3.3 molar equivalents, slight excess to drive the reaction)
- Acid catalyst (e.g., p-toluenesulfonic acid, 0.02 molar equivalents)
- Toluene (as a solvent for azeotropic removal of water)
- 5% (w/v) Sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Organic solvent for extraction (e.g., ethyl acetate)

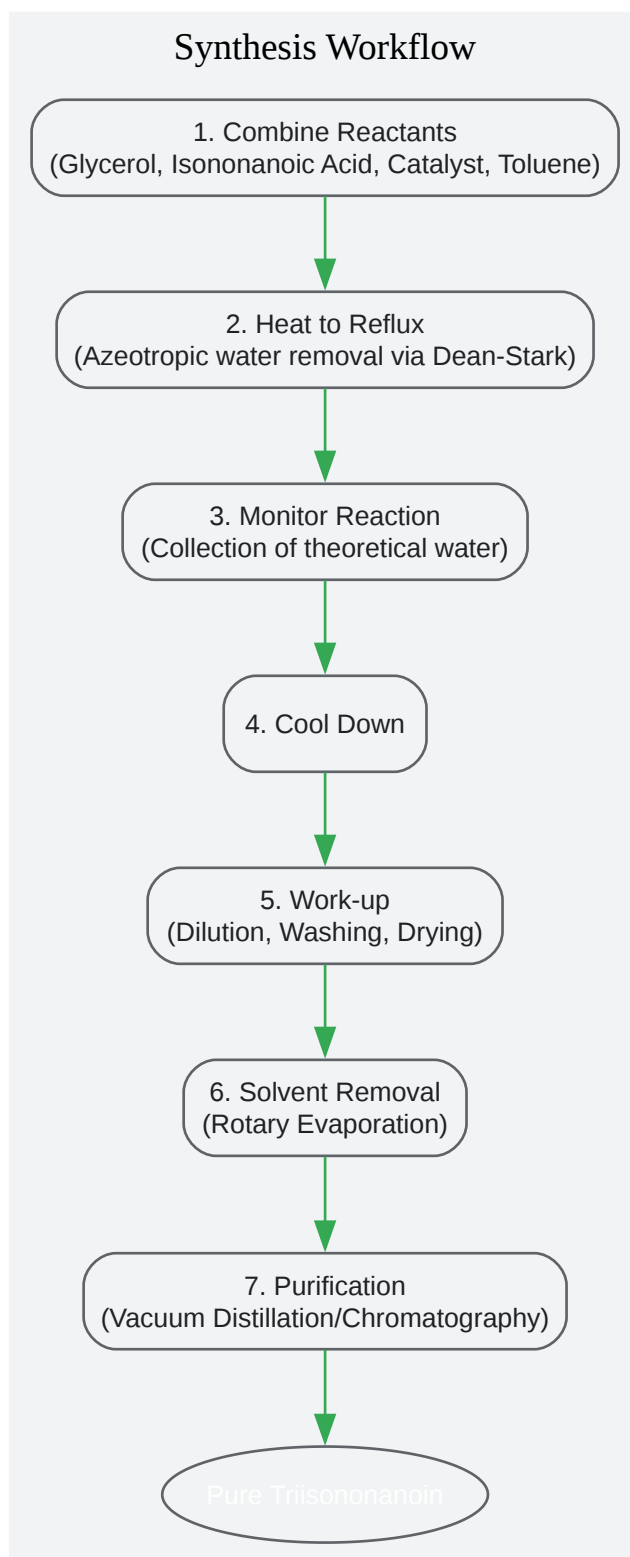
### Apparatus:

- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel

- Rotary evaporator

Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and reflux condenser, add glycerol, isononanoic acid, p-toluenesulfonic acid, and toluene.
- Heat the reaction mixture to reflux with vigorous stirring. The water produced during the esterification will be collected in the Dean-Stark trap.
- Monitor the reaction progress by measuring the amount of water collected. The reaction is considered complete when the theoretical amount of water has been collected.
- Cool the reaction mixture to room temperature.
- Dilute the mixture with ethyl acetate and transfer it to a separatory funnel.
- Wash the organic layer sequentially with 5% sodium bicarbonate solution (to neutralize the acid catalyst) and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to obtain the crude **Triisononanoic acid**.
- Purify the crude product by vacuum distillation or column chromatography if necessary.



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**Figure 2:** General workflow for the synthesis and purification of **Triisononanoic acid**.

## Analytical Characterization

The identity and purity of synthesized **Triisononanoïn** can be confirmed using a variety of analytical techniques.

### Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation and identification of volatile and semi-volatile compounds.

Experimental Protocol:

- Instrument: Gas chromatograph coupled to a mass spectrometer.
- Column: A non-polar capillary column (e.g., DB-5ms) is suitable.
- Carrier Gas: Helium at a constant flow rate.
- Injection: A small amount of the sample dissolved in a suitable solvent (e.g., hexane) is injected in split mode.
- Oven Program: A temperature gradient program is used to separate the components. For example, start at 150°C, hold for 1 minute, then ramp to 300°C at 10°C/min, and hold for 10 minutes.
- MS Detection: The mass spectrometer is operated in electron ionization (EI) mode, scanning a mass range of  $m/z$  50-600.

The resulting mass spectrum can be compared with reference libraries for identification.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

$^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are invaluable for elucidating the chemical structure of **Triisononanoïn**.

Experimental Protocol:

- Instrument: NMR spectrometer (e.g., 400 MHz).

- Solvent: Deuterated chloroform ( $\text{CDCl}_3$ ).
- Procedure: Dissolve a small amount of the sample in the deuterated solvent and acquire the  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra.

The expected chemical shifts in the  $^1\text{H}$  NMR spectrum would include signals for the methyl and methylene protons of the isononanoyl chains and the glyceryl backbone. The  $^{13}\text{C}$  NMR spectrum would show characteristic signals for the carbonyl carbons of the ester groups, as well as the carbons of the alkyl chains and the glycerol moiety.

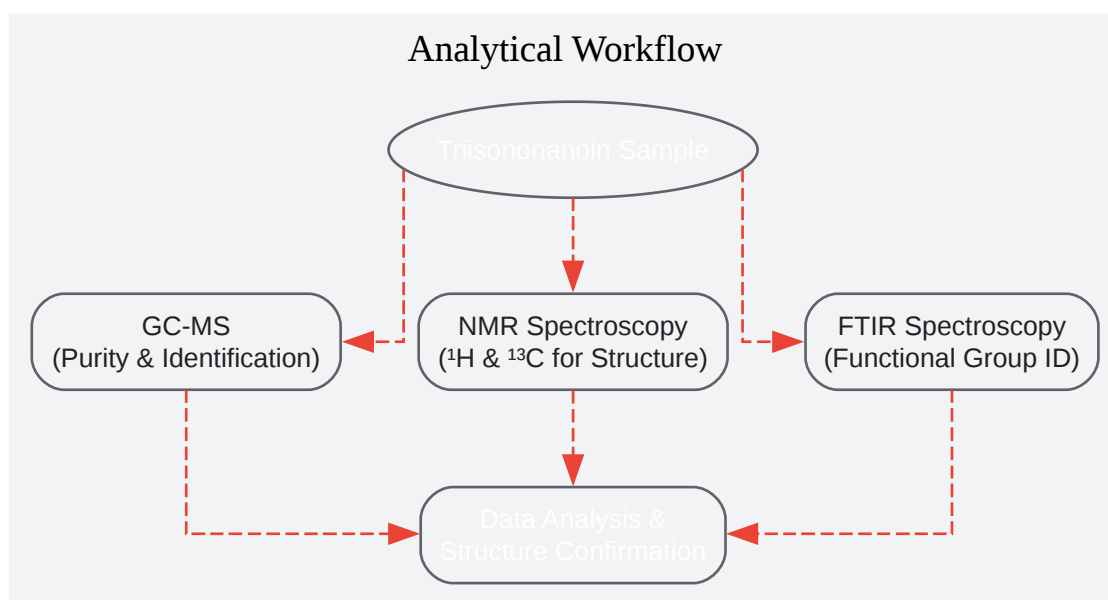
## Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the molecule.

Experimental Protocol:

- Instrument: FTIR spectrometer.
- Sample Preparation: A thin film of the liquid sample can be placed between two salt plates (e.g., NaCl or KBr).
- Analysis: The infrared spectrum is recorded over a range of  $4000\text{--}400\text{ cm}^{-1}$ .

Key characteristic absorption bands for **Triisononanoic acid** would include a strong  $\text{C=O}$  stretching vibration for the ester functional group (around  $1740\text{ cm}^{-1}$ ) and  $\text{C-H}$  stretching vibrations for the alkyl chains (around  $2800\text{--}3000\text{ cm}^{-1}$ ).



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**Figure 3:** A logical workflow for the analytical characterization of **Triisononanol**.

## Applications and Safety

**Triisononanol** is primarily used in cosmetic and personal care products as a skin-conditioning agent and a viscosity-controlling agent.[4] Its emollient properties help to soften and smooth the skin, while its ability to modify viscosity allows for the desired texture in formulations such as creams, lotions, and makeup. It is generally considered safe for use in cosmetics, with a low potential for irritation and sensitization.

## Conclusion

This technical guide has provided a detailed overview of the chemical structure, properties, synthesis, and analysis of **Triisononanol**. The presented information and experimental protocols offer a valuable resource for researchers, scientists, and drug development professionals working with this versatile compound. The combination of its favorable physicochemical properties and established safety profile makes **Triisononanol** a significant ingredient in various formulations, with potential for further applications in diverse scientific fields.



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